

# Literature Review: Nervonyl Methane Sulfonate - An Analysis of Publicly Available Data

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Nervonyl methane sulfonate*

Cat. No.: *B15600796*

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Researchers, scientists, and drug development professionals exploring the therapeutic potential of **Nervonyl Methane Sulfonate** will find a conspicuous absence of published biological data. Despite its defined chemical identity, a comprehensive literature and patent review reveals no publicly available studies detailing its pharmacological activity, experimental protocols, or associated signaling pathways. This technical guide summarizes the known information about this compound and highlights the current void in the scientific literature.

## Chemical Identity and Properties

**Nervonyl methane sulfonate**, identified by the CAS number 51040-60-9, is chemically known as 15-Tetracosan-1-ol methanesulfonate, (Z)-.[1] It is a methanesulfonate ester of nervonic acid, a long-chain monounsaturated omega-9 fatty acid. The compound is commercially available from several chemical suppliers, indicating its use as a research chemical or a synthetic intermediate.[1][2]

Below is a table summarizing the key chemical identifiers for **Nervonyl Methane Sulfonate**.

Property	Value
CAS Number	51040-60-9
Chemical Name	15-Tetracosen-1-ol methanesulfonate, (Z)-
Molecular Formula	C <sub>25</sub> H <sub>50</sub> O <sub>3</sub> S
Molecular Weight	430.73 g/mol
Synonyms	Nervonyl Methane Sulfonate

## The Parent Compounds: Nervonic Acid and Methanesulfonic Acid

While no specific biological data exists for **Nervonyl Methane Sulfonate**, the individual parent molecules, nervonic acid and methanesulfonic acid, are well-characterized.

Nervonic Acid (cis-15-Tetracosenoic Acid) is a key component of myelin, the protective sheath surrounding nerve fibers. It is abundant in the white matter of the brain and is crucial for the proper functioning of the nervous system. Research has explored the potential of nervonic acid and its derivatives in the context of demyelinating neurological disorders such as multiple sclerosis and adrenoleukodystrophy.<sup>[3]</sup> Patents related to nervonic acid derivatives often focus on their anti-inflammatory and immunomodulatory effects.<sup>[4]</sup>

Methanesulfonic Acid is a simple organic sulfonic acid. Its salts and esters, known as methanesulfonates or mesylates, are commonly used in the pharmaceutical industry. The methanesulfonate group is often introduced to improve the solubility or stability of a drug molecule.

## Review of Existing Literature and Patents

An exhaustive search of scientific databases and patent libraries for "**Nervonyl methane sulfonate**," "15-Tetracosen-1-ol methanesulfonate, (Z)-," and "CAS 51040-60-9" did not yield any studies detailing the compound's biological activity. The searches included, but were not limited to, PubMed, Google Scholar, Scopus, and various patent offices.

The absence of published data suggests several possibilities:

- The compound may be a novel therapeutic candidate with research data that is not yet in the public domain.
- It could be an intermediate in the synthesis of other, more complex molecules, and as such, its biological properties have not been characterized.
- Research on this specific derivative may have been conducted but did not yield significant results, and therefore was not published.
- The compound may have been synthesized for non-therapeutic applications.

## Conclusion and Future Directions

Currently, there is no publicly available scientific literature to support the creation of an in-depth technical guide on the biological activity of **Nervonyl Methane Sulfonate**. The core requirements of summarizing quantitative data, detailing experimental protocols, and visualizing signaling pathways cannot be met due to the lack of primary research on this specific compound.

For researchers interested in this molecule, the logical next steps would involve primary research to determine its biological effects. Initial studies could focus on:

- **In vitro screening:** Assessing the compound's activity in cell-based assays related to neurological disorders, inflammation, or other relevant therapeutic areas.
- **Pharmacokinetic profiling:** Determining the absorption, distribution, metabolism, and excretion (ADME) properties of the compound.
- **In vivo studies:** Evaluating the efficacy and safety of the compound in animal models of disease.

Until such data becomes available, the therapeutic potential of **Nervonyl Methane Sulfonate** remains speculative and is an open area for future investigation. Researchers are encouraged to report any findings to contribute to the public scientific knowledge base.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)